

# Natural sources and extraction of (-)-Dihydrocarveol

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## Compound of Interest

Compound Name: (-)-Dihydrocarveol

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An In-depth Technical Guide to the Natural Sources and Extraction of (-)-Dihydrocarveol

## Introduction

**(-)-Dihydrocarveol** is a naturally occurring monoterpenoid, a class of organic compounds derived from isoprene. As a specific stereoisomer, it possesses distinct chemical and biological properties that make it a molecule of interest for researchers, scientists, and drug development professionals. Its pleasant minty and slightly spicy aroma has led to its use in the flavor and fragrance industry.[1][2] Beyond its sensory characteristics, **(-)-Dihydrocarveol** has demonstrated potential biological activities, including anti-inflammatory and acaricidal properties, which are subjects of ongoing research.[3]

This technical guide provides a comprehensive overview of the natural sources of **(-)-Dihydrocarveol** and the methodologies for its extraction and purification. It is intended to serve as a valuable resource for professionals in the fields of natural product chemistry, pharmacology, and drug discovery.

## Natural Sources of (-)-Dihydrocarveol

**(-)-Dihydrocarveol** is found as a constituent of the essential oils of a variety of plants. The concentration of this compound can vary significantly depending on the plant species, geographical location, and harvesting time.

## Primary Botanical Sources

The most well-documented sources of **(-)-Dihydrocarveol** are species within the Lamiaceae (mint) and Apiaceae (carrot or parsley) families.

- Mint Species (*Mentha* spp.): Various mint species are prominent sources of dihydrocarveol isomers. Notably, it is found in the essential oils of peppermint (*Mentha x piperita*) and spearmint (*Mentha spicata*).<sup>[1][3]</sup> Other mint species reported to contain dihydrocarveol include *Mentha longifolia* and *Mentha verticillata*.<sup>[4]</sup>
- Caraway (*Carum carvi*): Caraway oil is another significant natural source of dihydrocarveol.<sup>[1][2]</sup>
- *Artemisia juncea*: This species of sagebrush has also been identified as a source.<sup>[4]</sup>

## Other Reported Botanical Sources

In addition to the primary sources, **(-)-Dihydrocarveol** has been identified in a range of other plants, including:

- Black Tea (*Camellia sinensis*)<sup>[4]</sup>
- Dill (*Anethum graveolens*)<sup>[4]</sup>
- Celery (*Apium graveolens*)<sup>[4]</sup>
- Rosemary (*Rosmarinus officinalis*)<sup>[4]</sup>
- *Perilla frutescens*<sup>[5][6]</sup>
- *Solanum lycopersicum* (Tomato)<sup>[5]</sup>
- *Minthostachys mollis*<sup>[7]</sup>
- *Forsythia viridissima*<sup>[7]</sup>

## Microbial Sources

Certain microorganisms are also capable of metabolizing related terpenoid compounds to produce dihydrocarveol. For instance, the bacterium *Rhodococcus erythropolis* DCL14 can

assimilate all stereoisomers of carveol and dihydrocarveol.[8]

The following table summarizes the key natural sources of **(-)-Dihydrocarveol**.

Family	Species	Common Name	Plant Part	Reference
Lamiaceae	Mentha x piperita	Peppermint	Leaves	[1][3]
Lamiaceae	Mentha spicata	Spearmint	Leaves	[1][3]
Lamiaceae	Mentha longifolia	Horse Mint	Leaves	[4]
Lamiaceae	Mentha verticillata	Whorled Mint	Leaves	[4]
Lamiaceae	Rosmarinus officinalis	Rosemary	Leaves	[4]
Lamiaceae	Perilla frutescens	Perilla	Leaves	[5][6]
Lamiaceae	Minthostachys mollis	Muña	Leaves	[7]
Apiaceae	Carum carvi	Caraway	Seeds	[1][2][4]
Apiaceae	Anethum graveolens	Dill	Herb	[4]
Apiaceae	Apium graveolens	Celery	Leaf and Stalk	[4]
Asteraceae	Artemisia juncea	-	-	[4]
Theaceae	Camellia sinensis	Black Tea	Leaves	[4]
Solanaceae	Solanum lycopersicum	Tomato	Fruit	[5]
Oleaceae	Forsythia viridissima	Forsythia	-	[7]

## Extraction Methodologies

The extraction of **(-)-Dihydrocarveol** from its natural sources primarily involves the isolation of the essential oil fraction, followed by purification to separate the desired stereoisomer. The choice of extraction method depends on the nature of the plant material and the desired purity of the final product.

### Steam Distillation

Steam distillation is the most common and commercially viable method for extracting essential oils from aromatic plants.<sup>[9][10][11]</sup> This technique is particularly suitable for volatile and thermally stable compounds like **(-)-Dihydrocarveol**.

The process involves passing steam through the plant material, which causes the volatile essential oils to vaporize.<sup>[12][13]</sup> The mixture of steam and essential oil vapor is then cooled in a condenser, and the resulting liquid, a mixture of water and essential oil, is collected.<sup>[13]</sup> Due to their immiscibility, the essential oil can be easily separated from the aqueous phase (hydrosol).<sup>[12]</sup> Studies have shown that optimizing the distillation time can significantly impact the yield and composition of the extracted monoterpenoids.<sup>[14]</sup>

A variation of this method is hydrodistillation, where the plant material is boiled directly in water.<sup>[15][16]</sup>

### Solvent Extraction

Solvent extraction is an alternative method that is particularly useful for plant materials with a low essential oil content or for compounds that are sensitive to high temperatures.<sup>[9]</sup> This method involves macerating the plant material in a suitable organic solvent. The choice of solvent is critical and depends on the polarity of the target compounds.<sup>[17]</sup>

Commonly used solvents for terpene extraction include:

- Hexane
- Ethanol
- Dichloromethane

- Hexane:ethyl acetate mixtures[9][17]

After a period of extraction, the solvent, now containing the dissolved essential oil, is separated from the plant material. The solvent is then evaporated under reduced pressure to yield a concentrated extract. Further purification steps, such as liquid-liquid extraction, can be employed to remove impurities.[9]

## Purification: Chromatographic Separation

The crude essential oil obtained from either steam distillation or solvent extraction is a complex mixture of various terpenoids and other phytochemicals. To isolate **(-)-Dihydrocarveol** in high purity, chromatographic techniques are indispensable.

High-Performance Liquid Chromatography (HPLC) is a powerful tool for the separation of isomers.[18][19] For the separation of stereoisomers like the different forms of dihydrocarveol, chiral stationary phases are often required.[20][21] The selection of the appropriate column chemistry (e.g., phenyl, C18) and mobile phase composition is crucial for achieving good resolution between the isomers.[18]

Gas Chromatography (GC) is also widely used for the analysis and purification of volatile compounds like monoterpenoids.[14]

## Quantitative Data

The yield and purity of **(-)-Dihydrocarveol** can vary significantly based on the natural source and the extraction and purification methods employed.

## Physical and Chemical Properties of Dihydrocarveol

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[7]
Molecular Weight	154.25 g/mol	[7]
Specific Gravity	0.921 - 0.928 g/cm <sup>3</sup> @ 20-25°C	[2]
Refractive Index	1.477 - 1.487 @ 20°C	[2]
Flash Point	83.89 °C (183.00 °F)	[2]
Vapor Pressure	0.1 mmHg @ 20°C	[2]

## Composition of Dihydrocarveol in Essential Oils

Plant Source	Compound	Percentage (%)	Reference
Mentha spicata	cis-dihydrocarveol	1.43	[3]

## Composition of a Commercial (-)-Dihydrocarveol Isomer Mixture

Isomer	Approximate Percentage (%)	Reference
n-dihydrocarveol	75	
iso-dihydrocarveol	6	
neo-dihydrocarveol	3	
neois-dihydrocarveol	13	

## Experimental Protocols

### Protocol for Steam Distillation of Essential Oil

This protocol is a generalized procedure for the laboratory-scale extraction of essential oils from plant material.

#### Materials:

- Fresh or dried plant material (e.g., mint leaves)
- Distilled water
- Steam distillation apparatus (boiling flask, biomass flask, still head, condenser, receiver)
- Heating mantle or hot plate
- Separatory funnel
- Anhydrous sodium sulfate

#### Procedure:

- Preparation of Plant Material: Finely chop or grind the plant material to increase the surface area for efficient extraction.[\[22\]](#)
- Apparatus Setup: Assemble the steam distillation apparatus as per the manufacturer's instructions.[\[12\]](#)
- Loading the Still: Place the prepared plant material into the biomass flask. Add distilled water to the boiling flask.
- Distillation: Heat the boiling flask to generate steam. The steam will pass through the plant material, carrying the volatile essential oils.[\[12\]](#)
- Condensation: The steam and essential oil vapor mixture will travel to the condenser, where it will be cooled and condensed back into a liquid.[\[13\]](#)
- Collection: Collect the distillate, which will consist of the essential oil and the hydrosol, in the receiver.[\[12\]](#)
- Separation: Transfer the distillate to a separatory funnel. Allow the layers to separate. The less dense essential oil will typically form the upper layer.

- **Drying:** Drain the lower aqueous layer. Collect the essential oil and dry it over anhydrous sodium sulfate to remove any residual water.
- **Storage:** Store the extracted essential oil in a tightly sealed, dark glass vial at a low temperature to prevent degradation.

## Protocol for Solvent Extraction of Terpenoids

This protocol provides a general method for the extraction of terpenoids using an organic solvent.

### Materials:

- Dried and powdered plant material
- Liquid nitrogen
- Mortar and pestle
- Extraction solvent (e.g., hexane:ethyl acetate, 85:15 v/v)[\[17\]](#)
- Glass vials or flasks with stoppers
- Shaker or magnetic stirrer
- Rotary evaporator
- Filtration apparatus (e.g., filter paper, Buchner funnel)

### Procedure:

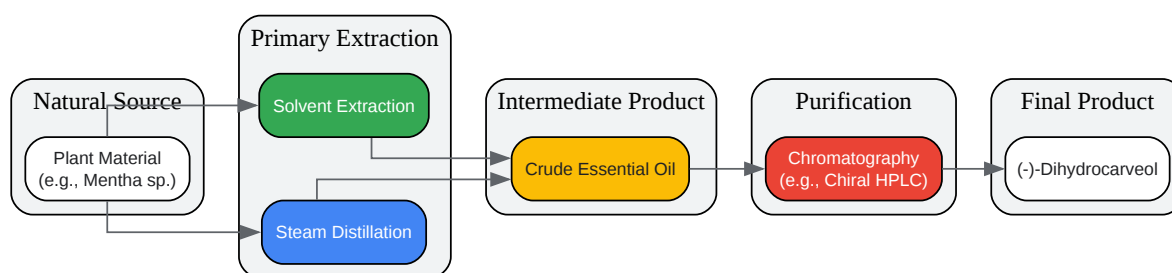
- **Sample Preparation:** Weigh the desired amount of dried plant material. Grind the material into a fine powder using a mortar and pestle with liquid nitrogen to prevent degradation of volatile compounds.[\[17\]](#)
- **Extraction:** Immediately transfer the powdered plant material to a glass vial or flask. Add the extraction solvent at a specified ratio (e.g., 50:1 mg/mL plant material/solvent).[\[17\]](#)



- Agitation: Seal the container and agitate the mixture for several hours (e.g., 3-4 hours or overnight) using a shaker or magnetic stirrer to ensure thorough extraction.[17]
- Filtration: Separate the extract from the solid plant material by filtration.
- Concentration: Concentrate the filtrate using a rotary evaporator under reduced pressure to remove the solvent and obtain the crude extract.
- Storage: Store the crude extract in a sealed vial in a cool, dark place.

## Visualizations

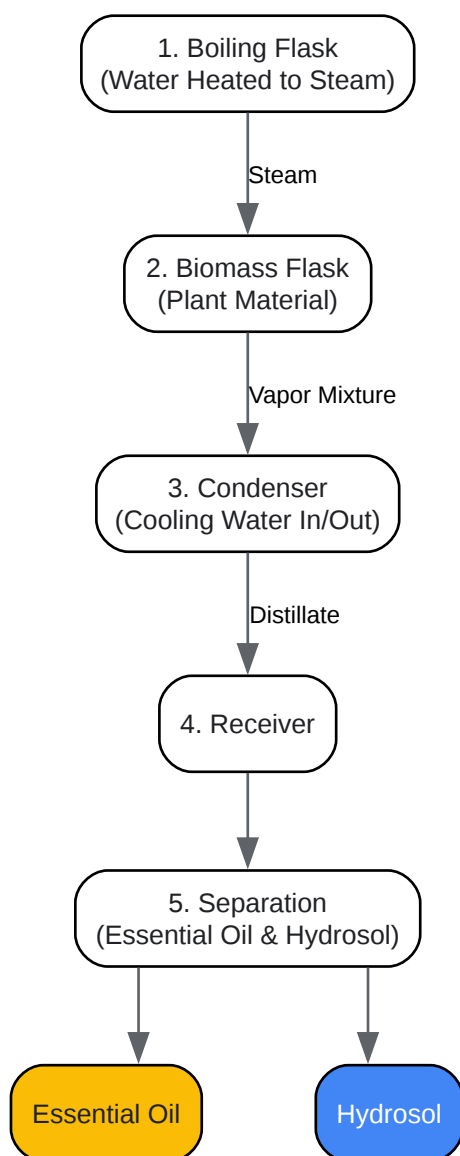
### Workflow for Extraction and Purification of (-)-Dihydrocarveol



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Caption: General workflow for the extraction and purification of (-)-Dihydrocarveol.

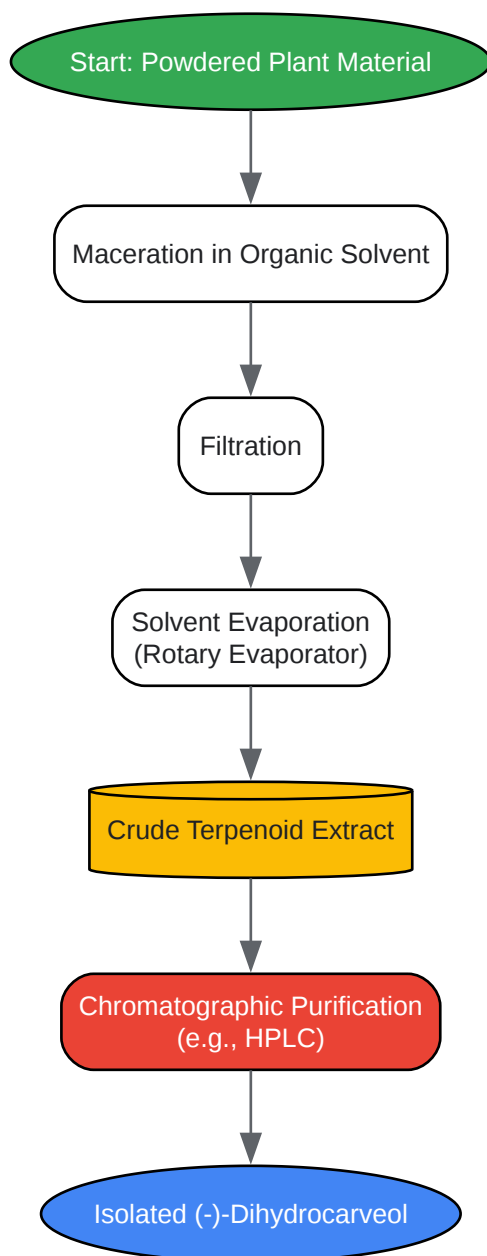
## Steam Distillation Process Diagram



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Caption: Schematic of the steam distillation process for essential oil extraction.

## Solvent Extraction and Purification Logic



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